

Solubility Profile of trans-4-Nitrocinnamoyl Chloride: A Technical Guide

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Compound of Interest		
Compound Name:	trans-4-Nitrocinnamoyl chloride	
Cat. No.:	B2647909	Get Quote

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Introduction

trans-4-Nitrocinnamoyl chloride is a reactive organic compound frequently employed as a derivatization reagent in analytical chemistry, particularly for the analysis of compounds containing primary and secondary amine or hydroxyl groups by high-performance liquid chromatography (HPLC). Its utility in these applications is fundamentally linked to its solubility characteristics in various organic solvents. This technical guide provides a comprehensive overview of the available solubility information for trans-4-nitrocinnamoyl chloride, details experimental protocols for its determination, and presents a logical workflow for assessing its solubility. Due to a lack of extensive quantitative solubility data in publicly accessible literature, this guide emphasizes the methodologies for empirical determination.

Physicochemical Properties

Property	- Value	Reference
Molecular Formula	C ₉ H ₆ CINO ₃	INVALID-LINK
Molecular Weight	211.60 g/mol	INVALID-LINK
Appearance	Powder	INVALID-LINK
Melting Point	150-153 °C	INVALID-LINK
Chemical Structure	O2NC6H4CH=CHCOCI	INVALID-LINK



Solubility Data

Quantitative solubility data for **trans-4-nitrocinnamoyl chloride** in a range of organic solvents is not widely reported in scientific literature. However, based on its application as a derivatization reagent, qualitative solubility can be inferred.

Solvent	Solubility (Qualitative)	Notes
Acetonitrile	Soluble	Used as a reaction solvent for derivatization, implying good solubility.
Water	Insoluble (Reacts)	Acyl chlorides are generally unstable in water and undergo rapid hydrolysis.

Experimental Protocol for Solubility Determination

The following is a standard protocol for determining the solubility of a solid compound like **trans-4-nitrocinnamoyl chloride** in an organic solvent.

Objective: To determine the solubility of **trans-4-nitrocinnamoyl chloride** in a specific organic solvent at a given temperature.

Materials:

- trans-4-Nitrocinnamoyl chloride
- Selected organic solvent (e.g., acetonitrile, dichloromethane, tetrahydrofuran, etc.)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or water bath
- Micropipettes



- Volumetric flasks
- Spectrophotometer (or other suitable analytical instrument)

Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of trans-4-nitrocinnamoyl chloride to a series of vials.
 - Accurately pipette a known volume of the selected organic solvent into each vial.
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker or water bath and agitate for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Dilution:
 - After the equilibration period, allow the vials to stand undisturbed for a short time to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a micropipette.
 - Transfer the aliquot to a volumetric flask and dilute with the same organic solvent to a concentration suitable for the chosen analytical method.

· Quantification:

- Analyze the concentration of trans-4-nitrocinnamoyl chloride in the diluted solution
 using a validated analytical method, such as UV-Vis spectrophotometry, by comparing the
 absorbance to a standard curve.
- The standard curve should be prepared using known concentrations of trans-4nitrocinnamoyl chloride in the same solvent.
- Calculation of Solubility:



- Calculate the concentration of the saturated solution, taking into account the dilution factor.
- Express the solubility in appropriate units, such as mg/mL or mol/L.

Experimental Workflow

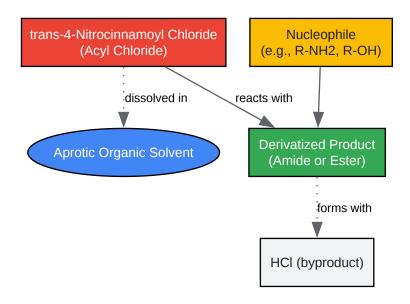


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Caption: Workflow for experimental solubility determination.

Signaling Pathway and Logical Relationships

As **trans-4-nitrocinnamoyl chloride** is primarily a synthetic reagent, it is not typically involved in biological signaling pathways. However, its reactivity can be depicted in a logical relationship diagram.



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Caption: Reactivity of trans-4-nitrocinnamoyl chloride.



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